

Comparative Toxicity Analysis of Dichloronitrophenol Isomers: A Guide for Researchers

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Compound of Interest

Compound Name: 2,4-Dichloro-3-nitrophenol

Cat. No.: B1288456

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For researchers, scientists, and drug development professionals, understanding the toxicological profiles of chemical isomers is paramount for safety assessment and the advancement of new chemical entities. This guide provides a comparative analysis of the toxicity of various dichloronitrophenol isomers, synthesizing available experimental data on their acute toxicity. Due to the limited availability of direct comparative studies, this guide collates data from individual substance assessments to offer a broader perspective on their relative toxicities.

Quantitative Toxicity Data Summary

The following table summarizes the available quantitative data for the acute toxicity of several dichloronitrophenol isomers. It is important to note that data is not available for all isomers, and the existing data comes from various sources and may not be directly comparable due to different experimental conditions.

Isomer	CAS Number	Test Species	Route of Administration	Toxicity Value	GHS Hazard Classification
2,4-Dichloro-6-nitrophenol	609-89-2	Rat	Oral	LD50: >2200 mg/kg bw	Harmful if swallowed[1]
Rat	Dermal	LD50: >2000 mg/kg bw	Harmful in contact with skin[1]		
Rat	Inhalation (4h)	LC50: >5.3 mg/L	Harmful if inhaled[1]		
Rabbit	Skin Irritation	Non-irritant	Causes skin irritation[1]		
Rabbit	Eye Irritation	Slight irritant	Causes serious eye irritation[1]		
2,6-Dichloro-4-nitrophenol	618-80-4	-	Oral	No data available	Harmful if swallowed
-	Dermal	No data available	Harmful in contact with skin		
-	Inhalation	No data available	Harmful if inhaled		
-	Skin Irritation	No data available	Causes skin irritation		
-	Eye Irritation	No data available	Causes serious eye irritation		
2,5-Dichloro-4-nitrophenol	5847-57-4	-	Oral	No data available	Harmful if swallowed[2] [3]

-	Skin Irritation	No data available	Causes skin irritation[2][3]		
-	Eye Irritation	No data available	Causes serious eye irritation[2][3]		
Other Isomers	-	-	-	No data available	-

Data for 2,3-dichloro-5-nitrophenol, 2,5-dichloro-3-nitrophenol, 3,4-dichloro-2-nitrophenol, 3,5-dichloro-2-nitrophenol, 3,6-dichloro-2-nitrophenol, and 4,5-dichloro-2-nitrophenol could not be found in the searched literature.

Experimental Protocols

The toxicological data presented in this guide are based on standardized experimental protocols, primarily those established by the Organisation for Economic Co-operation and Development (OECD). These guidelines ensure the quality and comparability of toxicological data.

Acute Oral Toxicity (as per OECD Guideline 423)

The acute oral toxicity is typically determined using the Acute Toxic Class Method (OECD 423). This method involves the administration of the test substance to a group of rats at one of a series of fixed dose levels. The animals are observed for a period of 14 days for signs of toxicity and mortality. The LD50 (Lethal Dose 50), the dose that is lethal to 50% of the test population, is then estimated based on the observed effects.

Acute Dermal Toxicity (as per OECD Guideline 402)

For acute dermal toxicity, the test substance is applied to the shaved skin of rabbits. The animals are observed for 14 days for signs of skin irritation, systemic toxicity, and mortality. The Dermal LD50 is the dose that causes mortality in 50% of the test animals.

Acute Inhalation Toxicity (as per OECD Guideline 403)

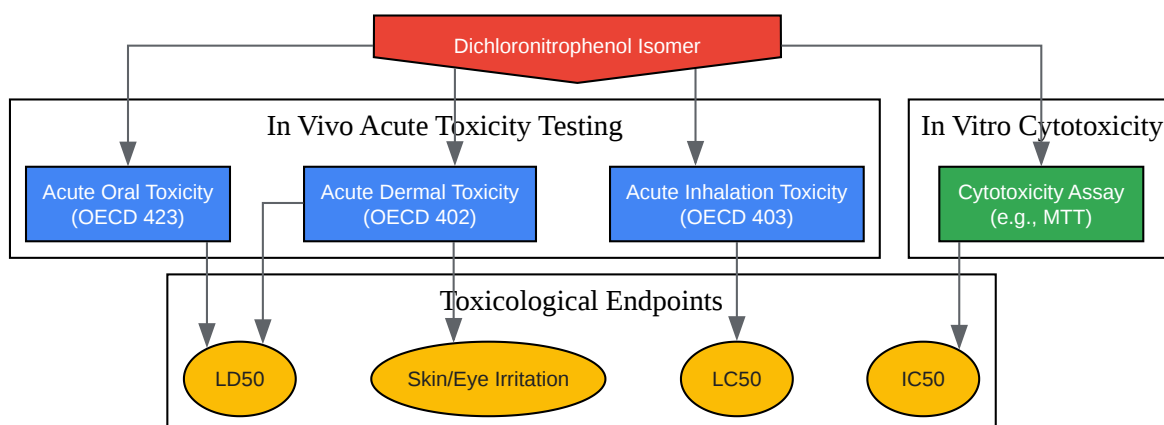
In an acute inhalation toxicity study, rats are exposed to the test substance in the form of a vapor, dust, or aerosol for a defined period, typically 4 hours. The animals are then observed for 14 days. The LC50 (Lethal Concentration 50) is the concentration of the substance in the air that is lethal to 50% of the test population.

In Vitro Cytotoxicity (MTT Assay)

The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a colorimetric assay used to assess cell viability. In this assay, metabolically active cells reduce the yellow MTT to a purple formazan product. The amount of formazan produced is proportional to the number of viable cells and is measured spectrophotometrically. The IC50 (Inhibitory Concentration 50) is the concentration of a substance that reduces the viability of a cell population by 50%.

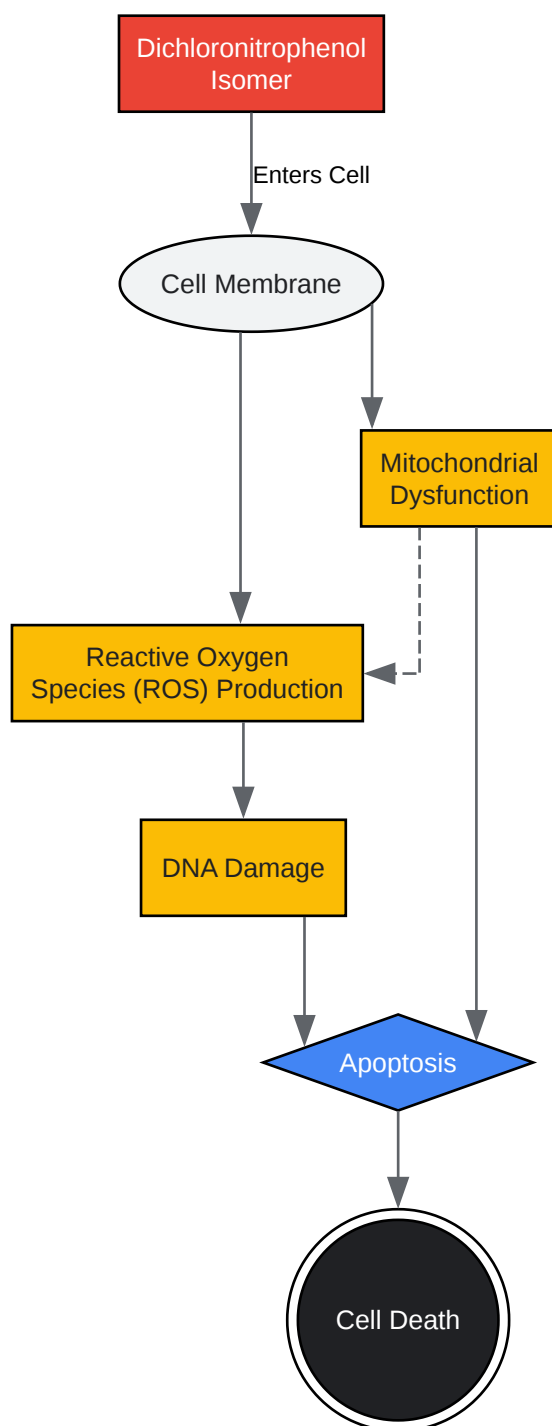
Signaling Pathways and Experimental Workflows

To visualize the logical flow of toxicity testing and a simplified representation of a potential cellular toxicity pathway, the following diagrams are provided.



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Experimental workflow for toxicity assessment.



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Simplified cellular toxicity pathway.

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